

AF38469 (CAS 1531634-31-7): A Technical Guide for Researchers

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Compound of Interest

Compound Name: AF38469

Cat. No.: B15605659

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An In-depth Technical Guide on the Core Properties and Methodologies Associated with the Sortilin Inhibitor **AF38469**.

Audience: Researchers, scientists, and drug development professionals.

Introduction

AF38469 is a potent, selective, and orally bioavailable small molecule inhibitor of the Vps10p-domain sorting receptor, Sortilin.^{[1][2][3]} With a CAS number of 1531634-31-7, this compound has emerged as a critical tool for investigating the physiological and pathological roles of Sortilin.^[2] Its ability to interfere with the binding of various ligands to Sortilin has made it a subject of intense research in multiple therapeutic areas, including oncology, neurodegenerative diseases, and pain management. This guide provides a comprehensive overview of the technical data and experimental methodologies related to **AF38469** to support its application in preclinical research.

Core Compound Information

Property	Value	Reference
CAS Number	1531634-31-7	[3]
Molecular Formula	C ₁₅ H ₁₁ F ₃ N ₂ O ₃	[3]
Molecular Weight	324.26 g/mol	[3]
Target	Sortilin	[1][2][3]
IC ₅₀	330 nM	[1][3][4]
Mechanism of Action	Inhibits ligand binding to Sortilin	[5]

Quantitative Data

In Vitro Efficacy

Assay	Cell Line	Concentration	Effect	Reference
TFEB Nuclear Translocation	Wild type Neuro 2A cells	40 nM	Significant increase in TFEB nuclear translocation after 90 minutes.	[6]
TFEB Nuclear Translocation	Wild type Neuro 2A cells	40 nM, 400 nM	Increased TFEB and TFE3 nuclear translocation.	[6]
Lysosomal Storage Reduction	Batten disease model MEFs and PNCs	40 nM, 400 nM, 4 μ M	Reduction in lysosomal storage material accumulation.	[6]
Glioblastoma Cell Viability	U87 cells	400 nM	Inhibition of GSK-3 β / β -catenin/Twist pathway.	[1]
Pancreatic Cancer Cell Adhesion & Invasion	Pancreatic cancer cell lines	Not specified	Strong reduction in adhesion and invasion.	
Sortilin Binding	-	20 μ M	Used for in vivo studies to block neurotensin and BDNF signaling.	[7]

In Vivo Pharmacokinetics (Rat)

Parameter	Value	Route of Administration	Reference
Volume of Distribution (Vd)	0.7 L/kg	Intravenous (i.v.)	[1]
Clearance (CL)	4.8 L/h/kg	Intravenous (i.v.)	[1]
Half-life ($t_{1/2}$)	1.2 h	Intravenous (i.v.)	[1]
Bioavailability	Orally bioavailable	Oral	[1][2]

In Vivo Efficacy

Animal Model	Dosing	Effect	Reference
Rat	1 mg/kg (i.v.)	Pharmacokinetic profiling.	[1]
CLN2 and CLN3 Batten disease mouse models	0.03 µg/ml, 0.3 µg/ml, 3 µg/ml in drinking water	Prevents accumulation of lysosomal storage material and neuroinflammation. Rescues tremor phenotypes.	[8]
Glioblastoma xenograft model	Not specified	Suppressed tumor invasion and mesenchymal transition.	
Peripheral neuropathic pain (Spared Nerve Injury model)	Intrathecal injection	Alleviates mechanical allodynia by impairing BDNF-dependent signaling.	[9]

Experimental Protocols

Preparation of AF38469 for In Vitro and In Vivo Studies

Stock Solution Preparation (for in vitro use):

- Dissolve **AF38469** in DMSO to create a stock solution. For example, a 10 mM stock solution can be prepared. Store at -20°C or -80°C.

Working Solution Preparation (for in vitro use):

- Dilute the DMSO stock solution in the appropriate cell culture medium to achieve the desired final concentration. Ensure the final DMSO concentration is non-toxic to the cells (typically $\leq 0.1\%$).

Preparation for In Vivo Administration (Oral Gavage):

- For oral administration, **AF38469** can be formulated in a vehicle such as corn oil.[\[1\]](#)
- Example Protocol: To prepare a 1 mg/mL solution, first dissolve **AF38469** in a minimal amount of DMSO. Then, bring the solution to the final volume with corn oil and mix thoroughly to ensure a uniform suspension. Prepare fresh daily.

Preparation for In Vivo Administration (Intrathecal Injection):

- For intrathecal injections, **AF38469** can be dissolved in DMSO and then diluted in sterile phosphate-buffered saline (PBS).[\[7\]](#)
- Example Protocol: Prepare a 20 μM solution by diluting a DMSO stock in sterile PBS.

Sortilin Binding Assay (Scintillation Proximity Assay - SPA)

This protocol is adapted from the method used for the initial identification of Sortilin inhibitors.

Materials:

- Recombinant Sortilin protein
- ^3H -labeled neurotensin (radioligand)
- **AF38469** or other test compounds

- SPA beads (e.g., PVT-based)
- Assay buffer (e.g., 50 mM HEPES, 100 mM NaCl, 5 mM CaCl₂, 0.1% BSA, pH 7.4)
- 96-well or 384-well microplates suitable for SPA
- Microplate scintillation counter

Procedure:

- Add assay buffer to the wells of the microplate.
- Add the test compound (**AF38469**) at various concentrations. Include a vehicle control (DMSO) and a positive control (unlabeled neurotensin).
- Add the recombinant Sortilin protein to the wells and incubate for 30 minutes at room temperature to allow for inhibitor binding.
- Add the ³H-neurotensin to the wells.
- Add the SPA beads.
- Incubate the plate for a sufficient time to reach equilibrium (e.g., 4-6 hours) at room temperature.
- Measure the radioactivity in each well using a microplate scintillation counter.
- Calculate the percent inhibition of radioligand binding for each concentration of the test compound and determine the IC₅₀ value.

Western Blot Analysis of Signaling Pathways

This is a general protocol that can be adapted to analyze the effects of **AF38469** on the GSK-3β/β-catenin/Twist, FAK, and BDNF signaling pathways.

1. Cell Lysis:

- Culture cells to the desired confluency and treat with **AF38469** at the desired concentrations and time points.

- Wash cells with ice-cold PBS.
- Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Scrape the cells and collect the lysate.
- Centrifuge the lysate to pellet cell debris and collect the supernatant.

2. Protein Quantification:

- Determine the protein concentration of each lysate using a BCA or Bradford protein assay.

3. SDS-PAGE and Protein Transfer:

- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-polyacrylamide gel electrophoresis (SDS-PAGE).
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

4. Immunoblotting:

- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against the target proteins (e.g., p-GSK-3 β , total GSK-3 β , β -catenin, Twist, p-FAK, total FAK, p-TrkB, total TrkB, p-ERK, total ERK) overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.

5. Detection:

- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

- Quantify band intensities using densitometry software and normalize to a loading control (e.g., β -actin or GAPDH).

TFEB Nuclear Translocation Assay (Immunofluorescence)

1. Cell Culture and Treatment:

- Seed cells on glass coverslips in a multi-well plate.
- Allow cells to adhere and grow.
- Treat the cells with **AF38469** at the desired concentrations and for the appropriate duration.

2. Fixation and Permeabilization:

- Wash the cells with PBS.
- Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
- Wash with PBS.
- Permeabilize the cells with 0.1-0.25% Triton X-100 in PBS for 10 minutes.

3. Immunostaining:

- Wash with PBS.
- Block with a blocking buffer (e.g., 1% BSA in PBST) for 1 hour.
- Incubate with a primary antibody against TFEB overnight at 4°C.
- Wash with PBST.
- Incubate with a fluorescently labeled secondary antibody for 1 hour at room temperature in the dark.
- Wash with PBST.

4. Mounting and Imaging:

- Mount the coverslips on microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
- Acquire images using a fluorescence microscope.
- Analyze the images to quantify the nuclear-to-cytoplasmic ratio of TFEB fluorescence intensity.

Cell Invasion Assay (Transwell Assay)

1. Preparation of Transwell Inserts:

- Coat the upper surface of Transwell inserts (with 8 μ m pores) with a thin layer of Matrigel or another basement membrane extract. Allow the Matrigel to solidify.

2. Cell Preparation and Seeding:

- Culture glioblastoma or pancreatic cancer cells and serum-starve them for several hours.
- Resuspend the cells in a serum-free medium containing **AF38469** or vehicle control.
- Seed the cells into the upper chamber of the prepared Transwell inserts.

3. Invasion:

- Add a chemoattractant (e.g., medium containing fetal bovine serum) to the lower chamber.
- Incubate the plate for 24-48 hours to allow for cell invasion.

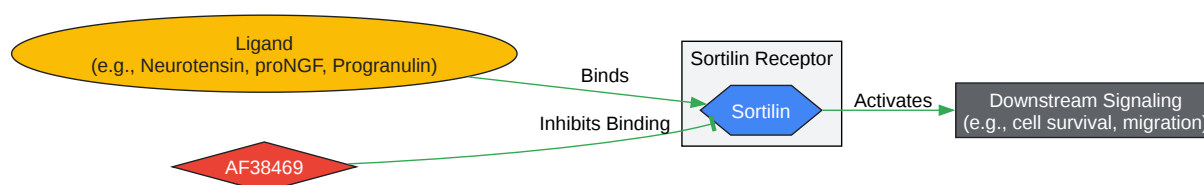
4. Quantification:

- After incubation, remove the non-invading cells from the upper surface of the insert with a cotton swab.
- Fix the invading cells on the lower surface of the membrane with methanol or paraformaldehyde.

- Stain the cells with a stain such as crystal violet.
- Count the number of invaded cells in several microscopic fields.
- Alternatively, the stain can be eluted and the absorbance measured to quantify the relative number of invaded cells.

Signaling Pathways and Experimental Workflows

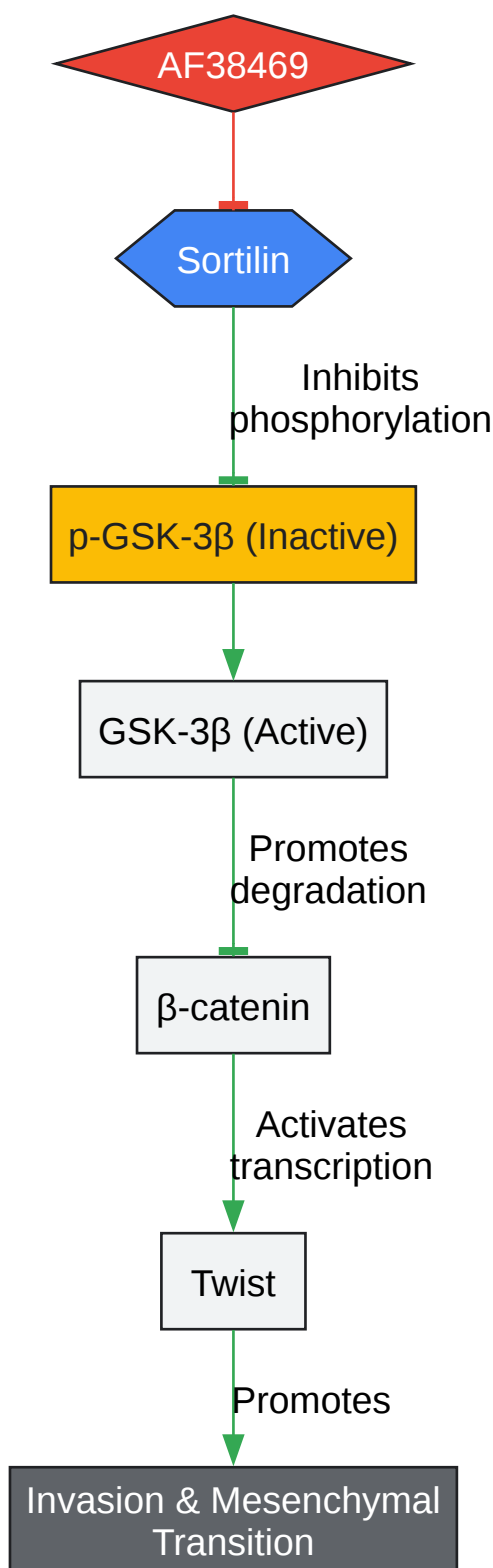
AF38469 Mechanism of Action



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Caption: **AF38469** inhibits the binding of ligands to the Sortilin receptor, thereby blocking downstream signaling.

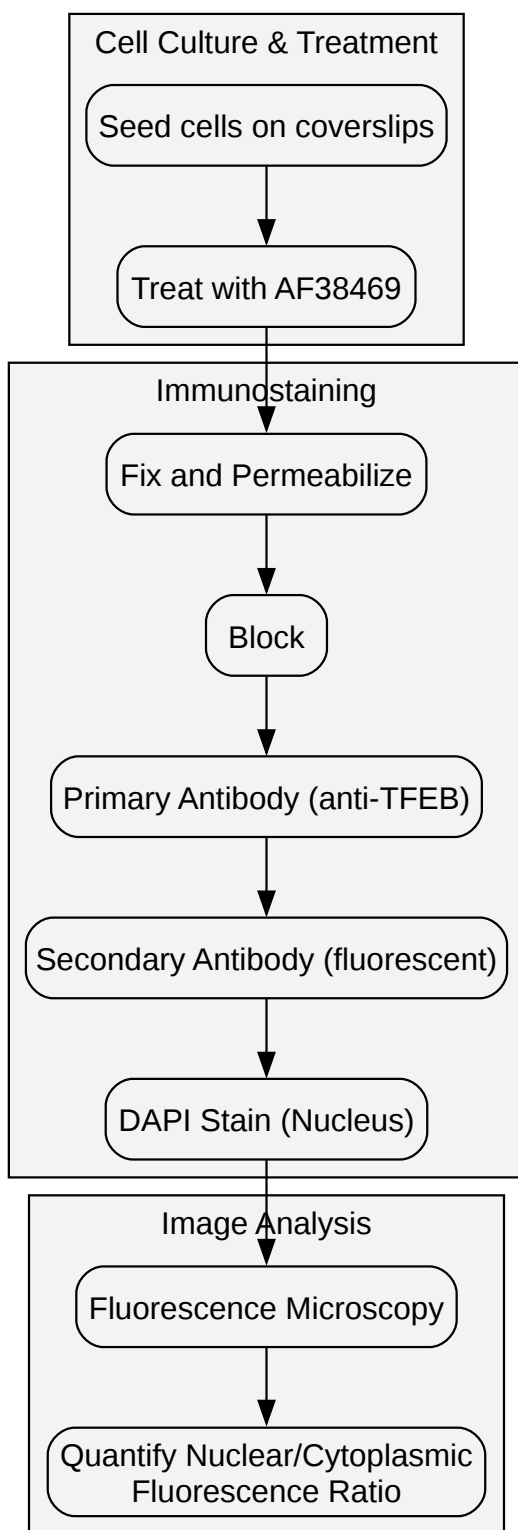
GSK-3 β / β -catenin/Twist Pathway in Glioblastoma



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Caption: **AF38469** inhibits Sortilin, leading to increased GSK-3 β activity, subsequent β -catenin degradation, and reduced Twist expression, ultimately suppressing glioblastoma invasion and EMT.

TFEB Nuclear Translocation Workflow

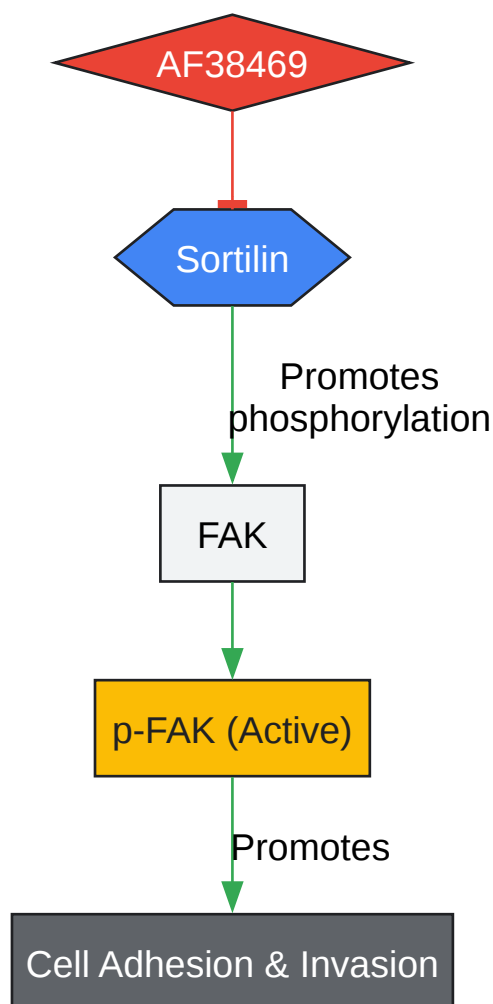


Immunofluorescence Workflow for TFEB Nuclear Translocation

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Caption: Experimental workflow for assessing **AF38469**-induced TFEB nuclear translocation via immunofluorescence.

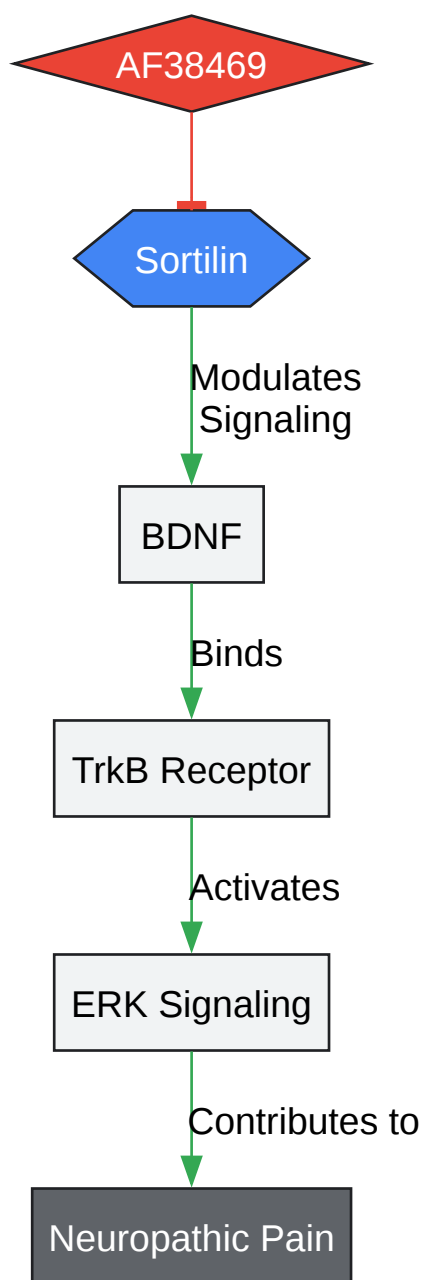
FAK Signaling in Pancreatic Cancer



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Caption: **AF38469** inhibits Sortilin, which in turn reduces the phosphorylation and activation of FAK, leading to decreased pancreatic cancer cell adhesion and invasion.

Modulation of BDNF Signaling in Neuropathic Pain



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Caption: **AF38469** inhibits Sortilin, thereby modulating BDNF signaling through the TrkB receptor and downstream pathways like ERK, which contributes to the alleviation of neuropathic pain.

Conclusion

AF38469 is a valuable pharmacological tool for elucidating the diverse functions of Sortilin in health and disease. Its selectivity and oral bioavailability make it a suitable candidate for a wide

range of in vitro and in vivo studies. This technical guide provides a foundational resource for researchers utilizing **AF38469**, offering key quantitative data, detailed experimental protocols, and visual representations of its molecular interactions and effects on signaling pathways. As research into the therapeutic potential of targeting Sortilin continues, **AF38469** will undoubtedly remain a cornerstone of these investigations.

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